

Protocol for in vitro geranylgeranylation assay using Geranylgeranyl Thiol

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Compound of Interest

Compound Name: Geranylgeranyl Thiol

Cat. No.: B127027

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Application Notes: In Vitro Geranylgeranylation Assay

Introduction

Protein prenylation is a critical post-translational modification where an isoprenoid lipid moiety is attached to a cysteine residue of a target protein.[1][2] This process is catalyzed by a family of enzymes known as prenyltransferases.[3] Geranylgeranylation is a specific type of prenylation involving the covalent attachment of a 20-carbon geranylgeranyl group from geranylgeranyl diphosphate (GGPP). This modification is crucial for the proper subcellular localization and function of many proteins involved in vital cellular signaling pathways, including members of the Ras superfamily of small GTPases like Rho, Rac, and Rab.[3][4]

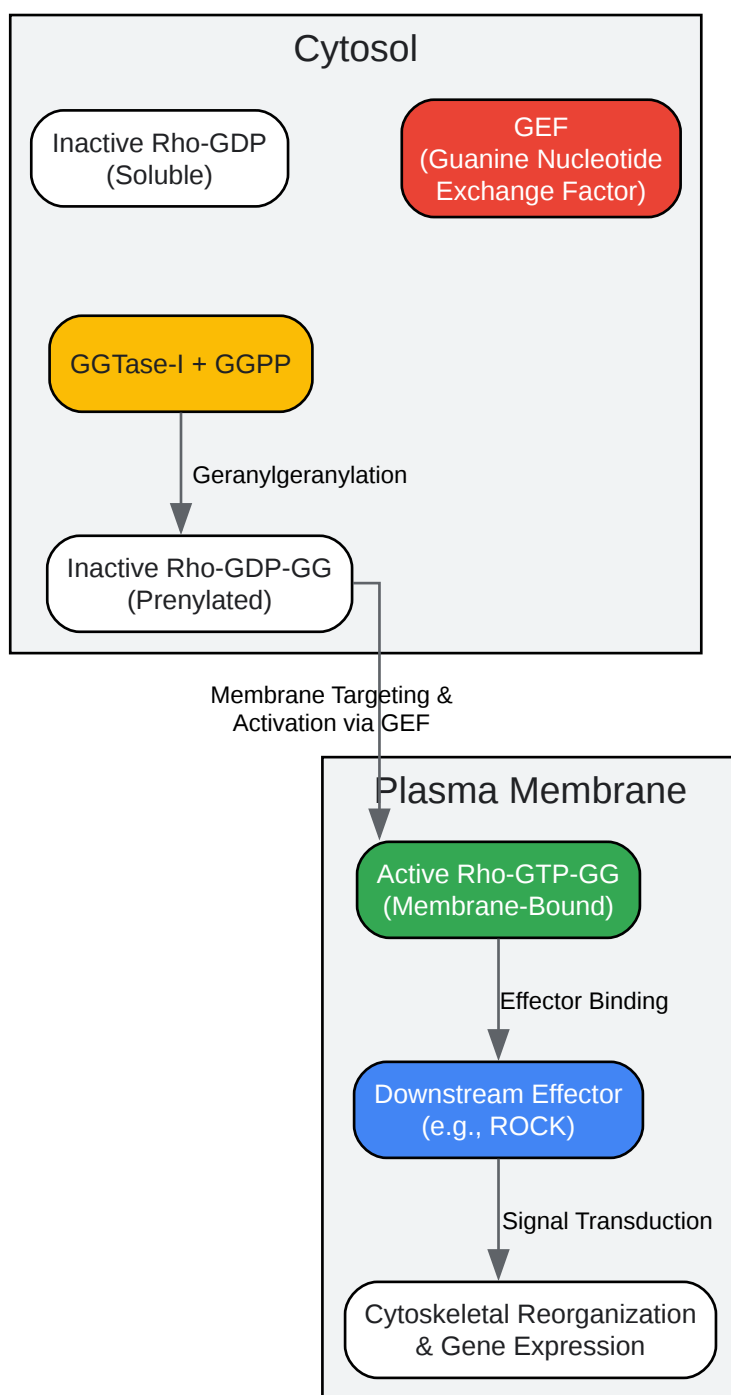
The enzyme Geranylgeranyltransferase type I (GGTase-I) catalyzes the transfer of the geranylgeranyl group to proteins that contain a C-terminal "CaaX" motif, where 'C' is the cysteine to be modified, 'a' is typically an aliphatic amino acid, and 'X' is most often a leucine.[5][6][7] Given the importance of geranylgeranylated proteins in diseases such as cancer, inflammation, and atherosclerosis, GGTase-I has emerged as a significant target for drug development.[4]

The in vitro geranylgeranylation assay is a fundamental tool for studying the activity of GGTase-I, screening for potential inhibitors, and verifying whether a specific protein is a substrate for the enzyme. This protocol details a method for measuring GGTase-I activity by quantifying the

transfer of a geranylgeranyl group from a donor molecule (GGPP) to a suitable protein or peptide substrate, resulting in the formation of a stable thioether linkage.

Signaling Pathway Context: Rho GTPase Activation

Geranylgeranylation is essential for the function of Rho family GTPases. The attached lipid anchor facilitates the association of the protein with cellular membranes, a prerequisite for its interaction with downstream effectors and participation in signaling cascades that regulate the cytoskeleton, cell proliferation, and motility.



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